

An In-depth Technical Guide to (E)-3-(3-(benzyloxy)phenyl)acrylic acid

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Compound of Interest

Compound Name: 3-(3-(Benzyloxy)phenyl)acrylic acid

Cat. No.: B043721

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This technical guide provides a comprehensive overview of (E)-3-(3-(benzyloxy)phenyl)acrylic acid, including its chemical identifiers, synthesis protocols, and a review of the biological activities of structurally related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identification

(E)-3-(3-(benzyloxy)phenyl)acrylic acid is a derivative of cinnamic acid, characterized by a benzyloxy group at the meta-position of the phenyl ring.

Identifier	Value
Common Name	(E)-3-(3-(benzyloxy)phenyl)acrylic acid
IUPAC Name	(E)-3-(3-(phenylmethoxy)phenyl)prop-2-enoic acid[1]
CAS Number	138835-16-2[2], 122024-75-3[3]
Molecular Formula	C ₁₆ H ₁₄ O ₃ [1]
Molecular Weight	254.28 g/mol [1]
Synonyms	3-(3-(Benzyloxy)phenyl)acrylic acid, (E)-3-(3-phenylmethoxyphenyl)prop-2-enoic acid, 3-Benzyloxycinnamic acid[1][3]

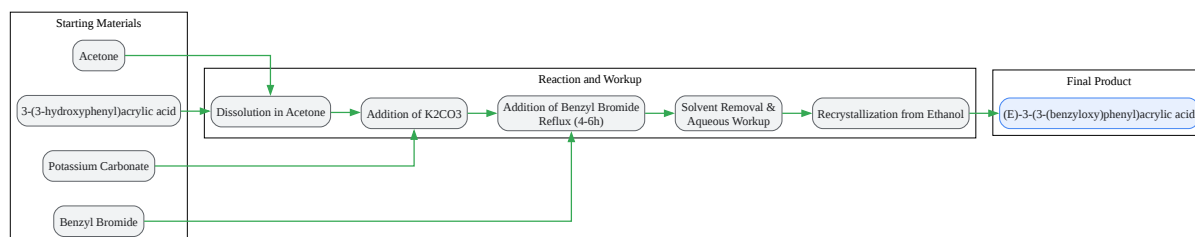
Experimental Protocols

Synthesis of (E)-3-(3-(benzyloxy)phenyl)acrylic acid

A common synthetic route to (E)-3-(3-(benzyloxy)phenyl)acrylic acid involves the benzylation of the hydroxyl group of a precursor, such as 3-(3-hydroxyphenyl)acrylic acid.^[4]

Step 1: Benzylation

- Dissolve 3-(3-hydroxyphenyl)acrylic acid (1.0 equivalent) in acetone.
- Add potassium carbonate (2.0 equivalents) to the solution and stir the mixture at room temperature for 30 minutes.
- Add benzyl bromide (1.2 equivalents) to the reaction mixture.
- Heat the mixture to reflux for 4-6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, remove the solvent under reduced pressure.
- Partition the resulting residue between water and ethyl acetate.
- Separate the organic layer, wash it with brine, and dry it over anhydrous sodium sulfate.
- Concentrate the organic layer to obtain the crude product.
- Purify the crude product by recrystallization from ethanol to yield pure (E)-3-(3-(benzyloxy)phenyl)acrylic acid.^[4]



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Synthesis workflow for (E)-3-(3-(benzyloxy)phenyl)acrylic acid.

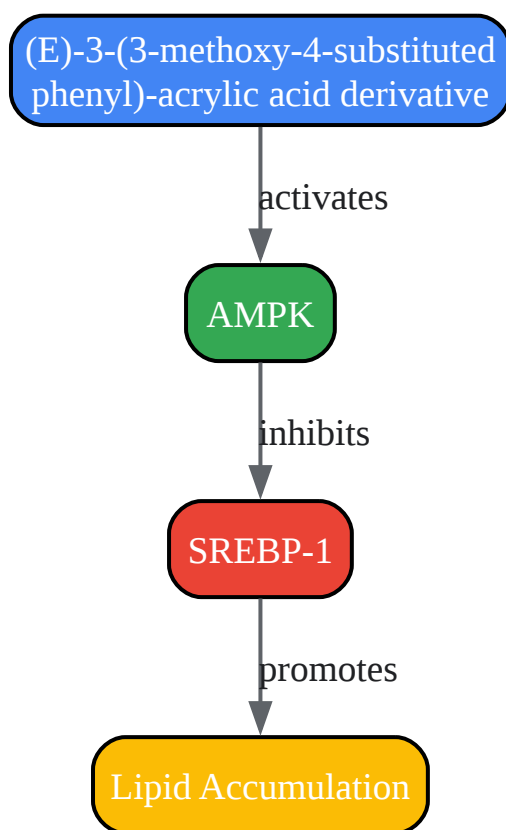
Biological Activity of Structurally Related Compounds

While specific biological data for (E)-3-(3-(benzyloxy)phenyl)acrylic acid is not extensively documented in publicly available literature, research on structurally similar trans-3-aryl acrylic acids and their derivatives has revealed a range of biological activities. These findings suggest potential areas of investigation for the title compound.

Compound Class	Biological Activity	Potential Application
(E)-3-(3-methoxy-4-substituted phenyl)-acrylic acid derivatives	AMPK activators, reduce lipid accumulation[5]	Non-alcoholic fatty liver disease (NAFLD)[5]
trans-3-aryl acrylic acids	Antiviral activity against Tobacco Mosaic Virus (TMV) [6]	Agrochemicals[6]
Hydroxycinnamic acid esters	Antioxidant, anti-inflammatory, inhibitors of cell proliferation enzymes[6]	Various therapeutic areas
Ferulic acid, o-coumaric acid	Antimicrobial activity against soil-borne bacteria and fungi[6]	Agrochemicals, food preservation
trans-Cinnamic acid derivatives	Antitumor activities[6]	Oncology

Potential Signaling Pathway Involvement

Derivatives of the structurally related ferulic acid have been shown to exert their effects on lipid metabolism through the activation of the AMP-activated protein kinase (AMPK) signaling pathway.[5] Activation of AMPK leads to the downregulation of sterol regulatory element-binding protein-1 (SREBP-1), a key transcription factor in lipogenesis.[5] This suggests that **(E)-3-(3-(benzyloxy)phenyl)acrylic acid** and its analogs may also interact with this or similar metabolic signaling pathways.



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Proposed AMPK signaling pathway for related acrylic acid derivatives.

Conclusion

(E)-3-(3-(benzyloxy)phenyl)acrylic acid is a readily synthesizable organic compound. While direct biological data is limited, the activities of structurally related compounds suggest that it may possess interesting pharmacological properties, particularly in the areas of metabolic disorders and as an antiviral agent. Further research is warranted to elucidate the specific biological functions and potential therapeutic applications of this compound.

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